

NBD-Hydrazine: Application Notes and Protocols for Confocal Microscopy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NBD-Hydrazine

Cat. No.: B1587704

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **NBD-Hydrazine** (4-hydrazinyl-7-nitro-2,1,3-benzoxadiazole) as a fluorescent probe for the detection of carbonyl groups in confocal microscopy. This powerful tool is particularly valuable for investigating cellular oxidative stress, lipid peroxidation, and apoptosis.

Introduction

NBD-Hydrazine is a versatile, cell-permeant fluorescent probe that reacts specifically with aldehydes and ketones to form stable, highly fluorescent hydrazone adducts.^{[1][2]} This reactivity makes it an excellent tool for detecting and quantifying the accumulation of carbonyl groups on proteins and lipids, which is a key indicator of oxidative damage within cells.^{[3][4]} The probe itself is weakly fluorescent, but upon reaction with carbonyls, it exhibits a significant increase in fluorescence, providing a high signal-to-noise ratio for imaging.^[5]

Key Applications in Confocal Microscopy

- **Detection of Oxidative Stress:** Increased production of reactive oxygen species (ROS) can lead to the oxidation of cellular macromolecules, resulting in the formation of carbonyl groups. **NBD-Hydrazine** allows for the visualization and quantification of this carbonyl stress.

- **Imaging Lipid Peroxidation:** The probe can be used to detect aldehydic products of lipid peroxidation, such as malondialdehyde (MDA) and 4-hydroxynonenal (4-HNE), providing insights into membrane damage.[\[6\]](#)[\[7\]](#)
- **Apoptosis Detection:** During apoptosis, increased oxidative stress can lead to the accumulation of carbonylated proteins. **NBD-Hydrazine** can be used as an indicator of these apoptotic events.

Quantitative Data

A summary of the key quantitative properties of **NBD-Hydrazine** and its fluorescent product is provided in the table below for easy reference.

Property	Value	Reference
NBD-Hydrazine (Free Probe)		
Molecular Weight	195.1 g/mol	[1]
Solubility	Soluble in DMSO (≥ 10 mg/ml)	[1]
Slightly soluble in PBS (pH 7.2) (0.1-1 mg/ml)	[1]	
Fluorescence	Weakly fluorescent	[5]
NBD-Hydrazone (Product)		
Excitation Maximum (λ_{ex})	~ 468 nm	[1]
Emission Maximum (λ_{em})	~ 535 nm	[1]
Quantum Yield (Φ)	Significant increase upon reaction	[8]
Fluorescence Enhancement	Up to 10-fold increase	[8]

Experimental Protocols

Here, we provide detailed protocols for the detection of cellular carbonyls using **NBD-Hydrazine** with confocal microscopy for both live and fixed cells.

Protocol 1: Live-Cell Imaging of Carbonyl Stress

This protocol is suitable for detecting dynamic changes in carbonyl levels in living cells.

Materials:

- **NBD-Hydrazine** (stored as a stock solution in DMSO at -20°C)
- Cell culture medium
- Phosphate-buffered saline (PBS)
- Confocal microscope with appropriate filter sets (e.g., excitation at 488 nm and emission at 500-550 nm)

Procedure:

- **Cell Culture:** Plate cells on glass-bottom dishes or chamber slides suitable for confocal microscopy and culture until they reach the desired confluency.
- **Induction of Oxidative Stress (Optional):** Treat cells with an agent known to induce oxidative stress (e.g., H₂O₂, paraquat) for the desired time. Include an untreated control group.
- **Preparation of NBD-Hydrazine Staining Solution:** Prepare a fresh working solution of **NBD-Hydrazine** in pre-warmed cell culture medium or PBS. A final concentration of 10-50 µM is a good starting point, but this should be optimized for your specific cell type and experimental conditions.
- **Cell Staining:** Remove the cell culture medium and wash the cells once with warm PBS. Add the **NBD-Hydrazine** staining solution to the cells and incubate for 30-60 minutes at 37°C in the dark.
- **Washing:** After incubation, remove the staining solution and wash the cells two to three times with warm PBS to remove any unbound probe.
- **Confocal Imaging:** Immediately image the cells using a confocal microscope. Acquire images using a 488 nm laser line for excitation and collect the emission between 500 nm and 550

nm.^[9] It is recommended to use minimal laser power and scan speed to reduce phototoxicity and photobleaching.^[10]

Protocol 2: Detection of Carbonyls in Fixed Cells

This protocol is useful for endpoint assays and for co-staining with other markers that require fixation.

Materials:

- **NBD-Hydrazine**
- PBS
- 4% Paraformaldehyde (PFA) in PBS
- 0.1% Triton X-100 in PBS (for permeabilization)
- Mounting medium

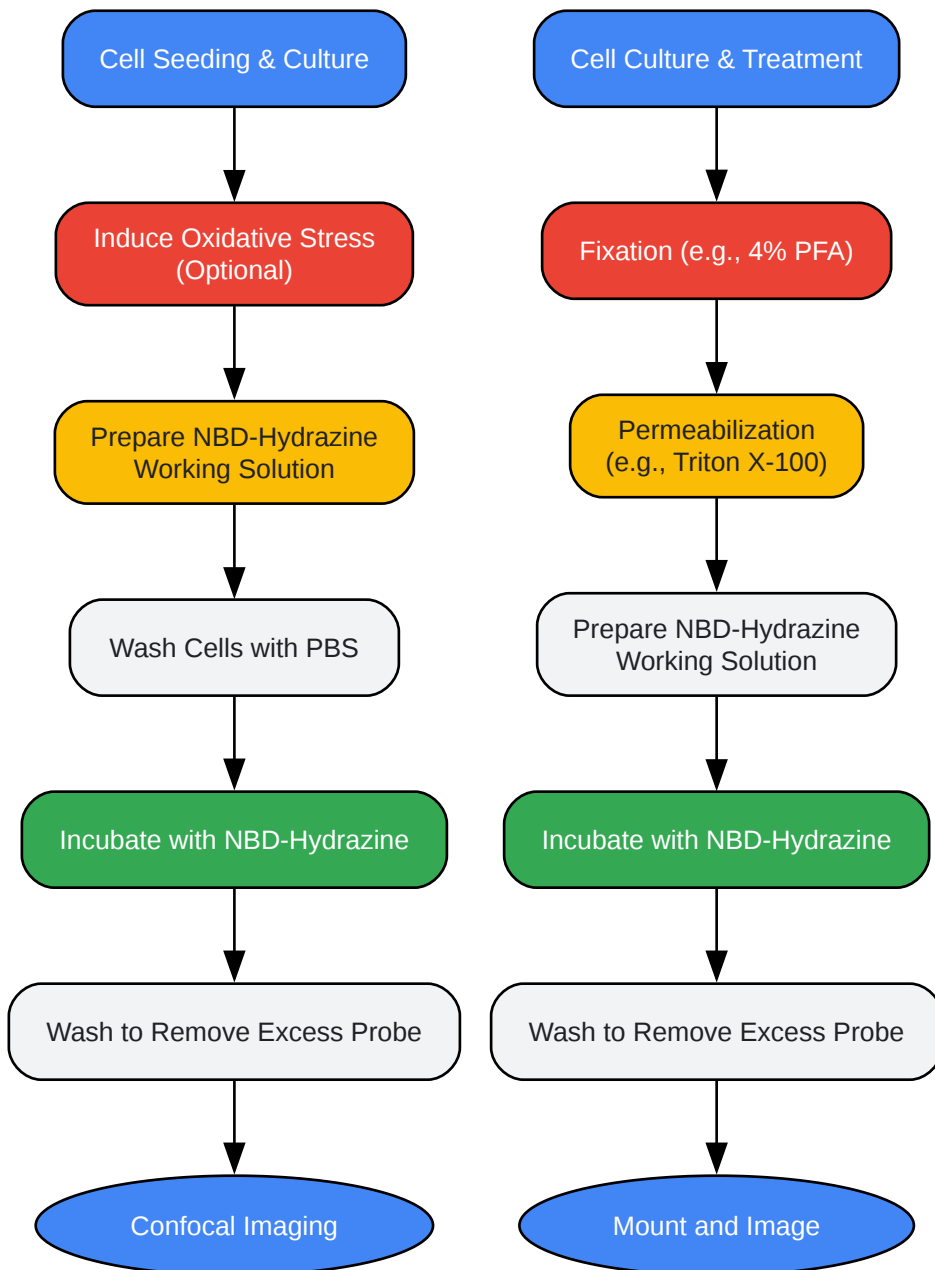
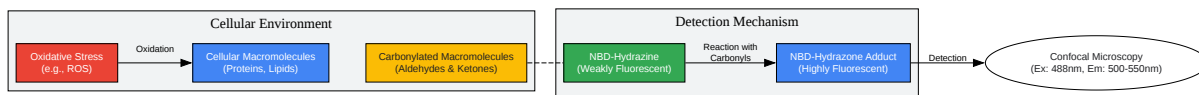
Procedure:

- **Cell Culture and Treatment:** Culture and treat cells as described in the live-cell imaging protocol.
- **Fixation:** Wash the cells once with PBS and then fix with 4% PFA in PBS for 15 minutes at room temperature.
- **Washing:** Wash the cells three times with PBS for 5 minutes each.
- **Permeabilization:** Permeabilize the cells with 0.1% Triton X-100 in PBS for 10-15 minutes at room temperature. This step is crucial to allow the probe to access intracellular proteins.
- **Washing:** Wash the cells three times with PBS for 5 minutes each.
- **NBD-Hydrazine Staining:** Prepare a 10-50 μ M working solution of **NBD-Hydrazine** in PBS. Add the staining solution to the fixed and permeabilized cells and incubate for 60-90 minutes at room temperature in the dark.

- **Washing:** Wash the cells three times with PBS for 5 minutes each to remove excess probe.
- **Mounting and Imaging:** Mount the coverslips onto microscope slides using an appropriate mounting medium. Image the slides using a confocal microscope with the settings described for live-cell imaging.

Visualizations

The following diagrams illustrate the key concepts and workflows associated with the use of **NBD-Hydrazine** in confocal microscopy.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. Methods for imaging and detecting modification of proteins by reactive lipid species - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Fluorescence labeling of carbonylated lipids and proteins in cells using coumarin-hydrazide - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Current Probes for Imaging Carbonylation in Cellular Systems and Their Relevance to Progression of Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Fluorogenic reagents: 4-aminosulphonyl-7-hydrazino-2,1,3-benzoxadiazole, 4-(N,N-dimethylaminosulphonyl)-7-hydrazino-2,1,3-benzoxadiazole and 4-hydrazino-7-nitro-2,1,3-benzoxadiazole hydrazine for aldehydes and ketones - Analyst (RSC Publishing) [pubs.rsc.org]
- 6. Fluorescence probes to detect lipid-derived radicals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Naphthalimide-Based Fluorescent Probe for Profiling of Aldehydes during Oxidation of Unsaturated Lipids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Turn on Fluorescent Probes for Selective Targeting of Aldehydes [mdpi.com]
- 9. Visualizing NBD-lipid Uptake in Mammalian Cells by Confocal Microscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Confocal and Super-Resolution Imaging of Polarized Intracellular Trafficking and Secretion of Basement Membrane Proteins during Drosophila Oogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [NBD-Hydrazine: Application Notes and Protocols for Confocal Microscopy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587704#nbd-hydrazine-applications-in-confocal-microscopy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com